

In-Depth Technical Guide: β -Carboline-3-carboxylate-t-butyl ester (β CCt)

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Compound of Interest

Compound Name: β CCt

Cat. No.: B141789

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This technical guide provides a comprehensive overview of the molecular characteristics, synthesis, and analytical methodologies related to β -Carboline-3-carboxylate-t-butyl ester (β CCt), a notable ligand for the benzodiazepine binding site of the GABA-A receptor. This document is intended for researchers, scientists, and professionals in the field of drug development and neuroscience.

Core Molecular Data

The fundamental molecular properties of β CCt are summarized in the table below, providing a quick reference for its chemical identity.

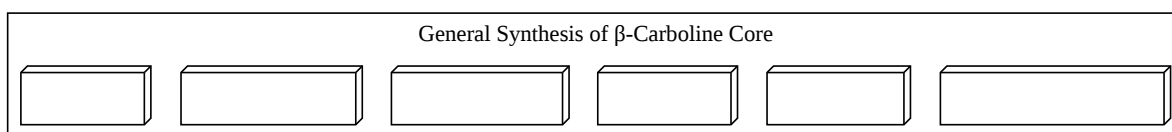
Property	Value	Citations
Chemical Name	tert-butyl 9H-pyrido[3,4-b]indole-3-carboxylate	[1][2]
Synonyms	β CCt, tert-Butyl β -carboline-3-carboxylate	[1][2]
Molecular Formula	C ₁₆ H ₁₆ N ₂ O ₂	[1][2][3]
Molecular Weight	268.31 g/mol	[1][2][3]
CAS Number	93835-05-3	[1][2]

Experimental Protocols

While a specific, detailed protocol for the synthesis and characterization of **βCCt** is not readily available in the public domain, a representative methodology can be constructed based on established organic chemistry principles for the synthesis of β-carboline derivatives. The following outlines a likely synthetic and analytical workflow.

General Synthesis of the β-Carboline Scaffold: The Pictet-Spengler Reaction

The core tricyclic structure of β-carbolines is commonly synthesized via the Pictet-Spengler reaction.[1][4][5] This reaction involves the condensation of a β-arylethylamine, in this case, tryptamine, with an aldehyde or ketone, followed by an acid-catalyzed ring closure.[4] The electrophilicity of the iminium ion formed under acidic conditions is the driving force for this cyclization.[4]



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Caption: Simplified signaling pathway of the GABA-A receptor modulated by **βCCt**.

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